

Application Notes and Protocols for WAY-100635 Maleate In Vivo Experiments

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Compound of Interest

Compound Name: WAY-100635 maleate

Cat. No.: B15614879

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Introduction

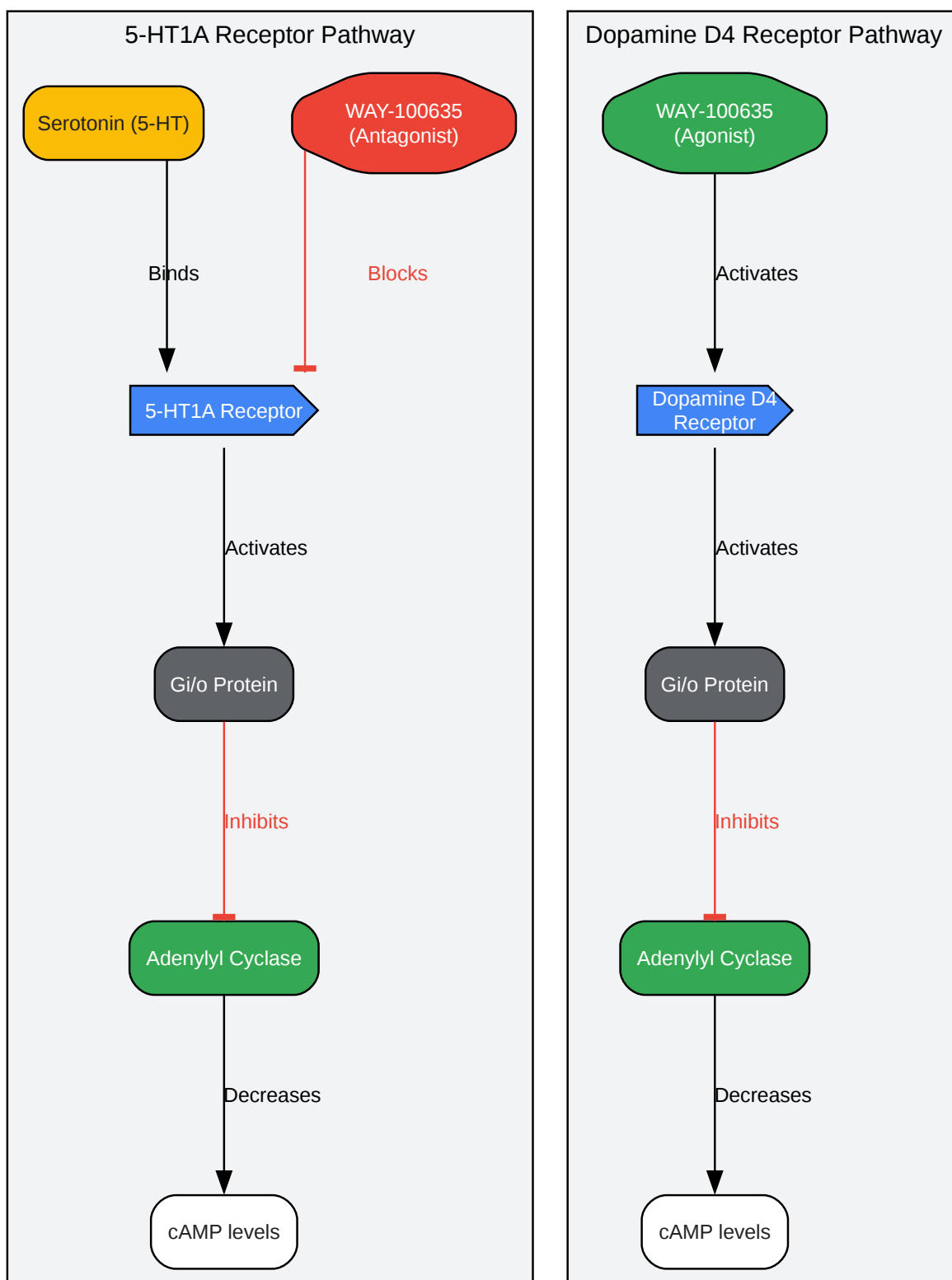
WAY-100635 is a chemical compound widely utilized in neuroscience research as a potent and selective antagonist for the serotonin 5-HT_{1A} receptor.^{[1][2][3]} It is characterized as a "silent" antagonist, meaning it does not have intrinsic agonist activity at this receptor.^{[1][2]} This property makes it an invaluable tool for elucidating the physiological and behavioral roles of the 5-HT_{1A} receptor system. Beyond its primary target, WAY-100635 has also been identified as a potent agonist at the dopamine D₄ receptor, a characteristic that must be considered when interpreting experimental outcomes.^{[3][4][5]}

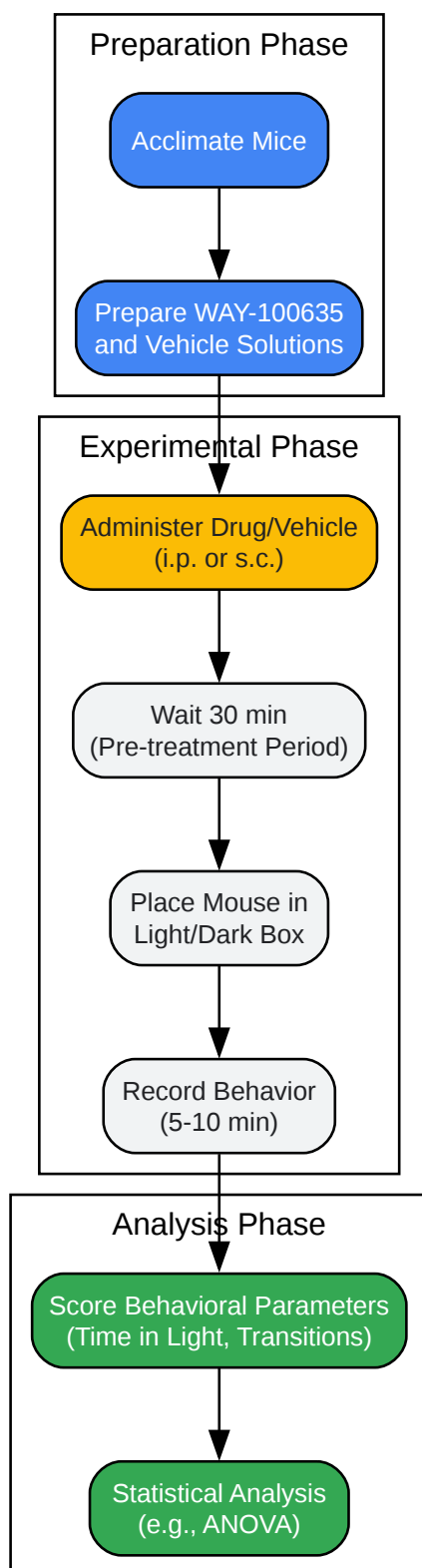
In vivo applications of WAY-100635 are diverse, ranging from studies on anxiety and depression to its use as a radioligand for Positron Emission Tomography (PET) imaging to quantify 5-HT_{1A} receptor density in the brain.^{[6][7][8][9][10]} Its ability to block 5-HT_{1A} autoreceptors on serotonergic neurons in the dorsal raphe nucleus leads to an increase in neuronal firing and serotonin release, providing a mechanism to study the effects of enhanced serotonergic tone.^{[11][12]}

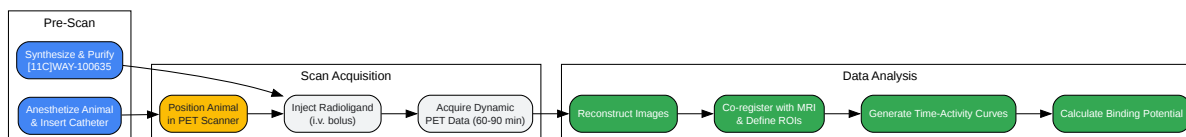
Mechanism of Action: Signaling Pathways

WAY-100635 primarily acts as a silent antagonist at the 5-HT_{1A} receptor, a G-protein-coupled receptor (GPCR) linked to the Gi/o pathway. Normally, serotonin (5-HT) binding activates this receptor, leading to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cyclic AMP (cAMP). By blocking this receptor, WAY-100635 prevents 5-HT from exerting this

inhibitory effect. Concurrently, it acts as an agonist at the dopamine D4 receptor, which is also Gi/o-coupled, thereby activating this pathway.







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References

- 1. Electrophysiological, biochemical, neurohormonal and behavioural studies with WAY-100635, a potent, selective and silent 5-HT_{1A} receptor antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. medchemexpress.com [medchemexpress.com]
- 4. WAY 100635 produces discriminative stimulus effects in rats mediated by dopamine D(4) receptor activation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. WAY 100635 maleate | 5-HT_{1A} Receptors | Tocris Bioscience [tocris.com]
- 6. Anxiolytic-like effects of the selective 5-HT_{1A} receptor antagonist WAY 100635 in non-human primates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Inverse relationship between serotonin 5-HT(1A) receptor binding and anxiety: a [(11)C]WAY-100635 PET investigation in healthy volunteers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. [(11)C]WAY 100635: a radioligand for imaging 5-HT_{1A} receptors with positron emission tomography - PubMed [pubmed.ncbi.nlm.nih.gov]

- 9. [11C]-WAY100635 PET demonstrates marked 5-HT1A receptor changes in sporadic ALS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Imaging the 5-HT(1A) receptors with PET: WAY-100635 and analogues - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. The silent and selective 5-HT1A antagonist, WAY 100635, produces via an indirect mechanism, a 5-HT2A receptor-mediated behaviour in mice during the day but not at night. Short communication - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. WAY-100635, a potent and selective 5-hydroxytryptamine1A antagonist, increases serotonergic neuronal activity in behaving cats: comparison with (S)-WAY-100135 - PubMed [pubmed.ncbi.nlm.nih.gov]
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